

A Guide to Inter-Laboratory Comparison of N-Nitroso Maprotiline Analysis

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Compound of Interest

Compound Name: *N-Nitroso Maprotiline*

Cat. No.: *B16085075*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a framework for conducting an inter-laboratory comparison for the analysis of **N-Nitroso Maprotiline**, a potential genotoxic impurity in the antidepressant drug, Maprotiline. The presence of N-nitrosamine impurities in pharmaceutical products is a significant safety concern due to their carcinogenic potential. Regulatory bodies, including the European Medicines Agency (EMA), have set stringent acceptable intake (AI) limits for these impurities, with the AI for **N-Nitroso Maprotiline** established at 18 ng/day^[1]. Ensuring that analytical methods for quantifying **N-Nitroso Maprotiline** are robust, reproducible, and transferable across different laboratories is therefore of paramount importance for patient safety and regulatory compliance.

While specific public data from a formal inter-laboratory comparison study for **N-Nitroso Maprotiline** is not currently available, this document outlines a comprehensive protocol for such a study. It includes established analytical methodologies, presents hypothetical yet realistic performance data based on the analysis of similar N-nitrosamine drug substance-related impurities (NDSRIs), and provides detailed experimental protocols to guide researchers in setting up their own comparisons.

Data Presentation: A Comparative Overview of Analytical Methods

The most common and sensitive methods for the trace-level quantification of N-nitrosamines are based on Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). The following tables summarize the expected performance characteristics of a validated LC-MS/MS method for **N-Nitroso Maprotiline** analysis, presented as hypothetical data from a three-laboratory comparison study.

Table 1: Summary of Quantitative Performance Data from a Simulated Inter-Laboratory Study

Parameter	Laboratory A	Laboratory B	Laboratory C	Acceptance Criteria
Limit of Detection (LOD)	0.05 ng/mL	0.06 ng/mL	0.04 ng/mL	Report
Limit of Quantitation (LOQ)	0.15 ng/mL	0.18 ng/mL	0.12 ng/mL	≤ 0.20 ng/mL
**Linearity (R^2) **	> 0.998	> 0.999	> 0.998	≥ 0.995
Accuracy (% Recovery at 3 Levels)	95.8 - 103.2%	97.1 - 104.5%	96.5 - 102.8%	80 - 120%
Precision (%RSD)				
- Repeatability (n=6)	2.8%	2.5%	3.1%	$\leq 15\%$
- Intermediate Precision (n=12)	4.2%	3.8%	4.5%	$\leq 20\%$

Table 2: Comparison of Analytical Method Parameters

Parameter	Method Detail	Rationale
Instrumentation	UHPLC coupled to a Triple Quadrupole Mass Spectrometer (MS/MS)	High sensitivity and selectivity required for trace-level detection of nitrosamines.
Chromatographic Column	Reversed-phase C18 or Phenyl-Hexyl column	Provides good retention and separation of the analyte from the drug substance matrix.
Mobile Phase	Gradient of water with 0.1% formic acid and methanol/acetonitrile with 0.1% formic acid	Common mobile phases for reversed-phase chromatography of nitrosamines.
Ionization Mode	Positive Electrospray Ionization (ESI+) or Atmospheric Pressure Chemical Ionization (APCI+)	ESI+ is generally suitable; APCI+ can sometimes offer better sensitivity for certain nitrosamines.
Internal Standard	Isotopically labeled N-Nitroso Maprotiline (e.g., N-Nitroso Maprotiline-d3)	Compensates for matrix effects and variations in sample preparation and instrument response, ensuring accurate quantification.

Experimental Protocols

A detailed and harmonized experimental protocol is crucial for a successful inter-laboratory comparison. The following provides a comprehensive methodology for the analysis of **N-Nitroso Maprotiline** in a Maprotiline drug product.

1. Sample Preparation: Maprotiline Tablets

- Homogenization: Finely crush a representative number of Maprotiline tablets to obtain a homogeneous powder.
- Extraction:

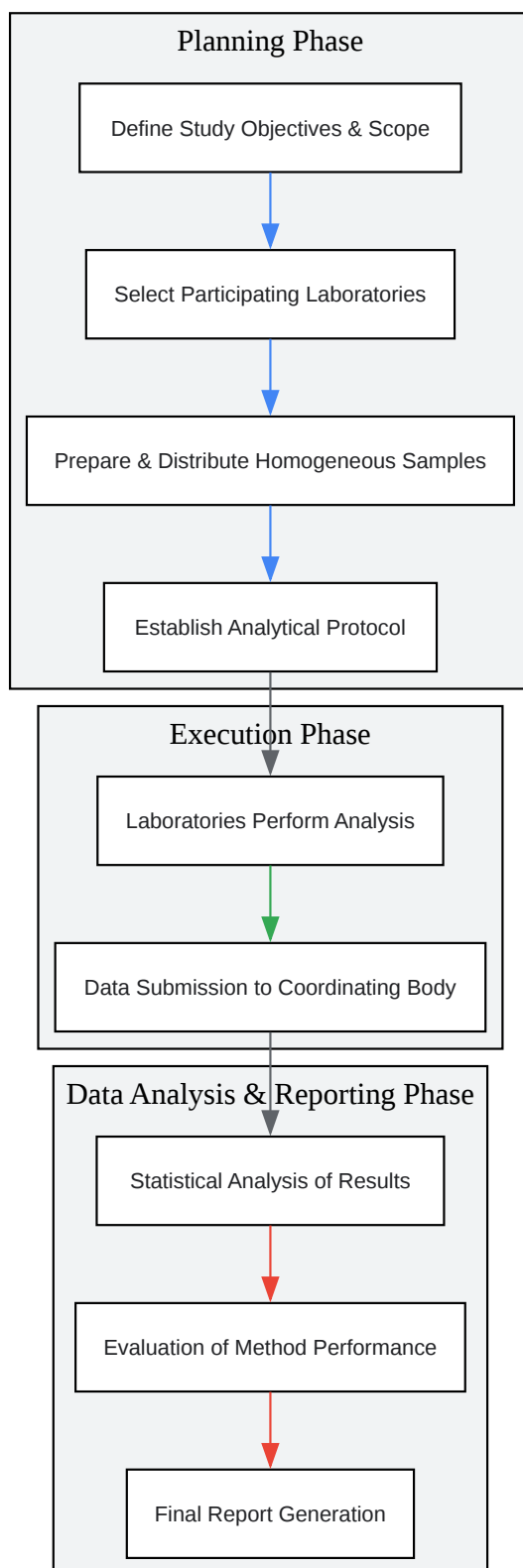
- Accurately weigh a portion of the powdered sample equivalent to 100 mg of Maprotiline into a 50 mL polypropylene centrifuge tube.
- Add a known concentration of the internal standard solution (e.g., **N-Nitroso Maprotiline-d3**).
- Add 20 mL of a suitable extraction solvent (e.g., methanol or a mixture of acetonitrile and water).
- Vortex the tube for 1 minute to ensure thorough mixing.
- Sonicate the sample for 30 minutes in a cooled water bath to facilitate complete extraction.
- Centrifugation: Centrifuge the sample at 4000 rpm for 15 minutes to pellet the excipients.
- Filtration: Carefully transfer the supernatant and filter it through a 0.22 μ m syringe filter (e.g., PVDF or PTFE) into an autosampler vial for LC-MS/MS analysis.

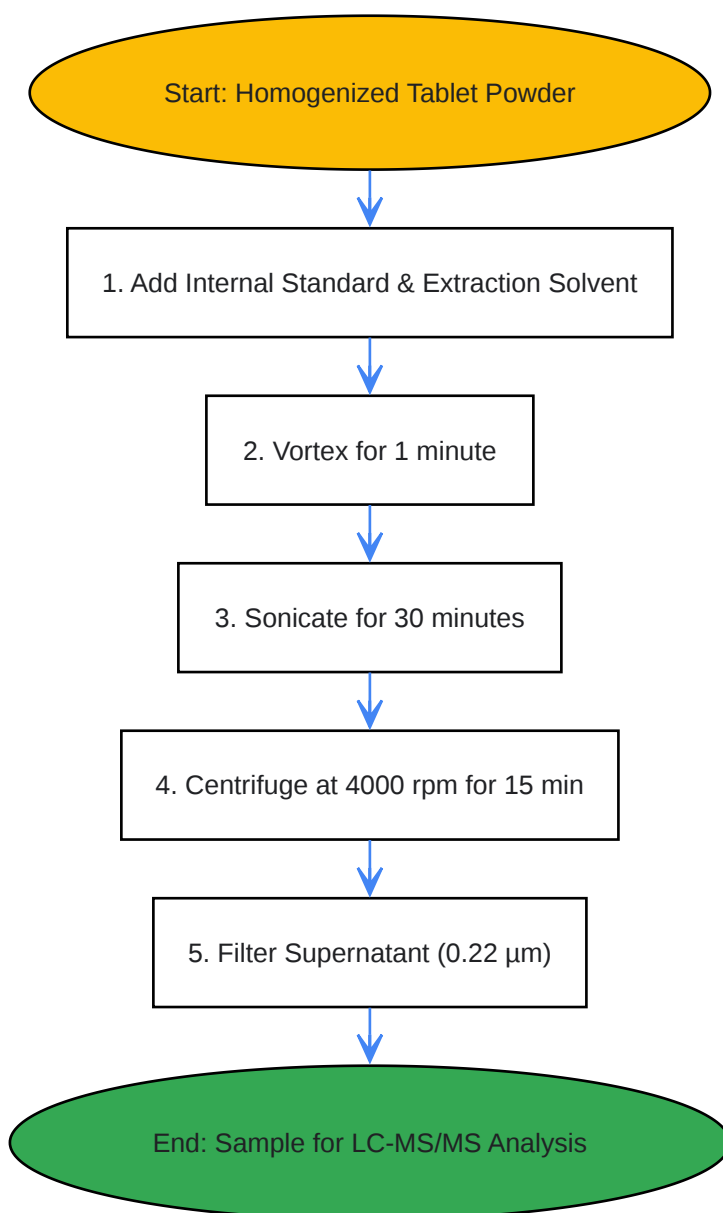
2. LC-MS/MS Analytical Conditions

- Instrumentation: A high-performance liquid chromatography system coupled with a triple quadrupole mass spectrometer.
- Chromatographic Column: A suitable reversed-phase column, for example, a C18 column (e.g., 100 mm x 2.1 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Methanol.
- Flow Rate: 0.3 mL/min.
- Gradient Elution: A typical gradient would start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analyte, followed by a re-equilibration step.
- Column Temperature: 40 °C.

- Injection Volume: 5 μ L.
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- Mass Spectrometry Detection: Multiple Reaction Monitoring (MRM) mode. The specific precursor-to-product ion transitions for **N-Nitroso Maprotiline** and its internal standard would need to be optimized.

Mandatory Visualizations





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References

- 1. EMA Q&A Appendix 1 is updated Sept 4, 2024 - Limits of Nitrosamines - Nitrosamines Exchange [nitrosamines.usp.org]
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